

IR and NMR spectra reference for 2-methyl-1-undecanol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

Get Quote

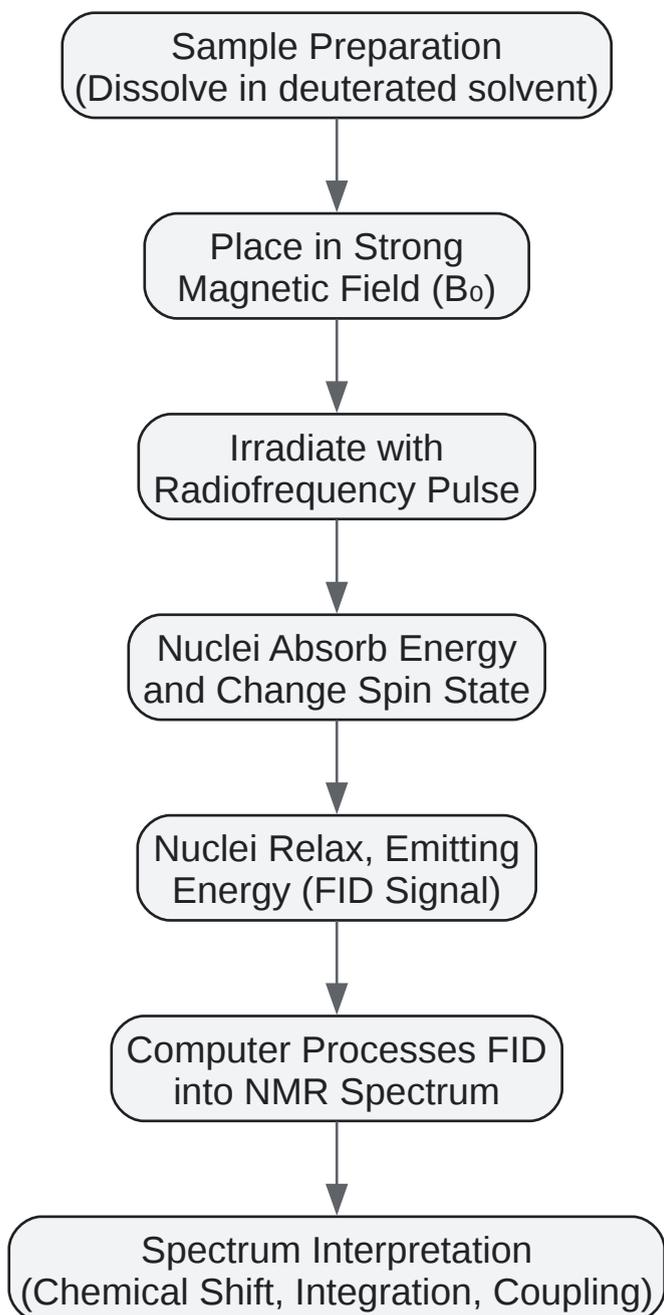
Spectral Data for 2-Methyl-1-undecanol

The table below summarizes the available experimental data for **2-methyl-1-undecanol** (CAS 10522-26-6).

Spectrum Type	Status	Key Details & Access	Experimental Methodology
IR Spectrum	Available [1]	State: Gas phase Instrument: HP-GC/MS/IRD (Hyphenated Gas Chromatography-Mass Spectrometry with Infrared Detection) Access: Spectrum is viewable via the NIST Chemistry WebBook [1]	The sample was likely vaporized and introduced into a gas chromatograph, which separated the compound. The effluent from the GC was then directed to an infrared detector for analysis, providing the gas-phase IR spectrum.
¹H NMR Spectrum	Not Found	A published ¹ H NMR spectrum for 2-methyl-1-undecanol was not located. The available NMR data is for a different compound, 2-undecanol [2].	Not applicable, as the spectrum was not found.

Understanding NMR Spectroscopy

For your guides, it's helpful to include the basic principles of the techniques. The following diagram outlines the general workflow of an NMR experiment.



[Click to download full resolution via product page](#)

This diagram summarizes the key steps in a simple NMR experiment [3].

Key information obtained from a ¹H NMR spectrum includes:

- **Chemical Shift (δ , ppm):** Indicates the electronic environment of the proton. Protons near electronegative atoms (like oxygen in alcohols) are "deshielded" and appear at higher ppm values (typically 1-6 ppm for O-H and C-H adjacent to O) [4].

- **Integration:** The area under a signal reveals the number of protons contributing to that signal [3].
- **Multiplicity/Splitting:** Follows the $n+1$ rule, where n is the number of equivalent protons on adjacent carbons. This pattern provides information about the proton's neighboring groups [3].

How to Proceed Without the NMR Spectrum

Since a published spectrum for **2-methyl-1-undecanol** is unavailable, you have a few options:

- **Predict the Spectrum:** Use the known structure and chemical shift principles to predict the approximate chemical shifts and splitting patterns for the protons. For example, the $-\text{CH}_2\text{OH}$ protons would be expected in the 3.3-4.0 ppm range, and the $-\text{CH}_3$ protons would be between 0.7-1.0 ppm [4].
- **Obtain and Measure:** If feasible and necessary for your guide's level of rigor, the most accurate approach would be to obtain a pure sample of **2-methyl-1-undecanol** and acquire its NMR spectrum experimentally.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - 2 - Methyl - 1 undecanol [webbook.nist.gov]
2. - 2 (1653-30- UNDECANOL) 1 H 1 spectrum NMR [chemicalbook.com]
3. Spectroscopy Principles, Interpreting an NMR and... NMR Spectrum [technologynetworks.com]
4. Values Table - NMR Steps Chemical Shift Chemistry [chemistrysteps.com]

To cite this document: Smolecule. [IR and NMR spectra reference for 2-methyl-1-undecanol].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573240#ir-and-nmr-spectra-reference-for-2-methyl-1-undecanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com